

# An In-depth Technical Guide to Pridinol Mesylate (CAS Number: 6856-31-1)

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## Compound of Interest

Compound Name: *Pridinol mesylate*

Cat. No.: *B013846*

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## Abstract

**Pridinol mesylate** is a centrally acting anticholinergic agent and muscle relaxant. This document provides a comprehensive technical overview of **Pridinol mesylate**, with a specific focus on its chemical and physical properties, pharmacological profile, and analytical and synthetic methodologies. All quantitative data is presented in structured tables for ease of comparison. Detailed experimental protocols for its synthesis and analysis are provided, along with visualizations of its mechanism of action and experimental workflows to support research and development efforts.

## Chemical and Physical Properties

**Pridinol mesylate** is a white to off-white crystalline powder. It is the methanesulfonate salt of Pridinol.

Table 1: Physicochemical Properties of **Pridinol Mesylate**

Property	Value	Reference(s)
CAS Number	6856-31-1	[1][2]
Molecular Formula	C <sub>21</sub> H <sub>29</sub> NO <sub>4</sub> S	[2]
Molecular Weight	391.53 g/mol	[2]
Appearance	White to Off-White Crystalline Powder	[1]
Melting Point	152.5-155 °C	[1]
Solubility	Sparingly soluble in water. Soluble in ethanol. Slightly soluble in chloroform and ethyl acetate.	[3]
pKa (Strongest Basic)	9.34 (Predicted)	[4]
LogP	3.7 (Predicted)	[4]

## Spectroscopic Data

Table 2: Spectroscopic Data for **Pridinol Mesylate**

Technique	Data
<sup>1</sup> H NMR	Predicted spectrum available.[1]
<sup>13</sup> C NMR	Predicted spectrum available.
Mass Spectrometry (MS)	Intense peaks at m/z: 98, 113, 180, 295.[3]
Infrared (IR) Spectroscopy	Data available.

## Pharmacology

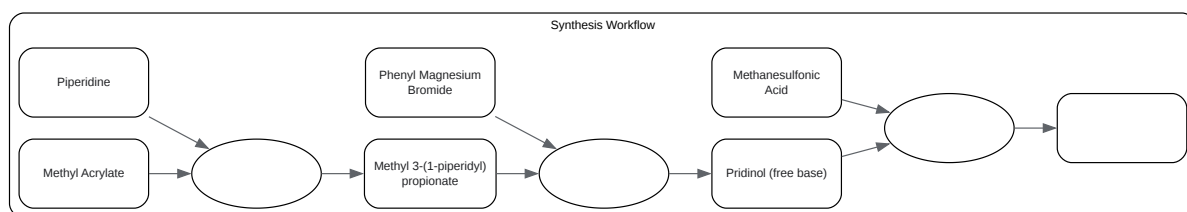
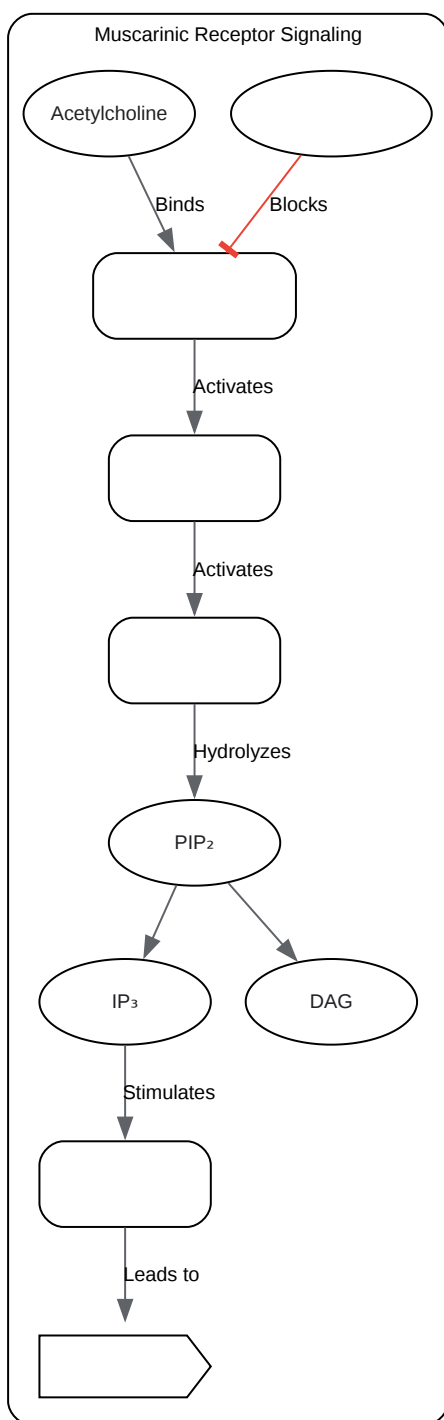
**Pridinol mesylate** functions as a centrally acting muscle relaxant with anticholinergic properties.[5][6] Its therapeutic effects are primarily attributed to its antagonism of muscarinic acetylcholine receptors.[2][7]

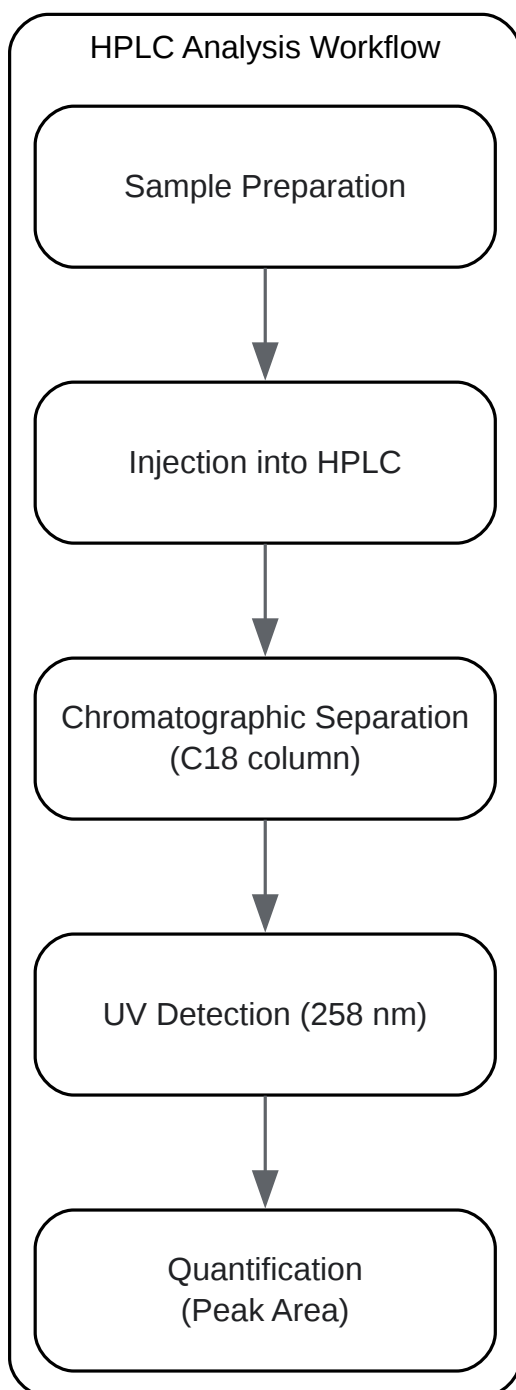
## Mechanism of Action

**Pridinol mesylate** is an antagonist of muscarinic acetylcholine receptors (mAChRs), with activity reported at M1 and M2 subtypes.[2] By blocking these receptors, it inhibits the action of acetylcholine, a neurotransmitter that mediates muscle contraction.[5] This antagonism occurs in both the central and peripheral nervous systems, leading to a reduction in muscle spasms and stiffness.[5][6]

The binding of acetylcholine to M1, M3, and M5 muscarinic receptors, which are coupled to Gq/11 proteins, typically activates phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP<sub>2</sub>) into inositol trisphosphate (IP<sub>3</sub>) and diacylglycerol (DAG). IP<sub>3</sub> stimulates the release of intracellular calcium (Ca<sup>2+</sup>), leading to smooth muscle contraction. **Pridinol mesylate**, by blocking these receptors, prevents this signaling cascade.

M2 and M4 receptors are coupled to Gi/o proteins, which inhibit adenylyl cyclase, leading to a decrease in intracellular cyclic adenosine monophosphate (cAMP). By antagonizing these receptors, pridinol can modulate neuronal activity.





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